

Mass Spectrometry Fragmentation Pattern of Indolin-4-amine: A Mechanistic Guide

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Compound of Interest

Compound Name: *Indolin-4-amine*

CAS No.: 52537-01-6

Cat. No.: B1589700

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Executive Summary & Chemical Context

Indolin-4-amine (CAS: 5585-60-4) is a bicyclic heterocycle comprising a benzene ring fused to a saturated nitrogen-containing five-membered ring (2,3-dihydro-1H-indole), with a primary amine substituent at the C4 position. It serves as a critical scaffold in the synthesis of kinase inhibitors and GPCR ligands.

In electrospray ionization (ESI) mass spectrometry, **Indolin-4-amine** exhibits a distinct fragmentation behavior driven by the competition between aromatization (conversion to the indole core) and direct bond cleavage (loss of ammonia or hydrogen cyanide). Understanding these competing pathways is essential for distinguishing this scaffold from its oxidized indole analogs or isomeric amino-indolines.

- Molecular Formula:
- Monoisotopic Mass: 134.0844 Da
- Precursor Ion

:

135.09

Mechanistic Fragmentation Pathways

The fragmentation of protonated **Indolin-4-amine** (

135) does not follow a single linear decay. Instead, it bifurcates into three primary mechanistic channels governed by the internal energy of the ion and the stability of the resulting fragments.

Pathway A: Oxidative Dehydrogenation (Aromatization)

This is the most thermodynamically favored pathway for indoline derivatives. The saturated C2-C3 bond in the pyrrolidine ring is prone to dehydrogenation, driven by the formation of the fully aromatic, highly stable indole system.

- Mechanism:
- Result: Formation of the 4-aminoindole cation (

133).

- Diagnostic Value: The presence of the

133 peak is a hallmark of the indoline core. If this peak is the base peak, it suggests facile oxidation in the ion source or collision cell.

Pathway B: Deamination (Loss of Ammonia)

The C4-primary amine is attached to an aromatic ring (aniline-like). While neutral aniline typically loses HCN, protonated aniline derivatives can eliminate ammonia (

) under high collision energy (CID), generating a phenyl cation radical or a distonic ion.

- Mechanism:
- Result: A fragment at

118. This ion retains the indoline bicyclic core but lacks the exocyclic amine.

Pathway C: Ring Cleavage & Nitrile Elimination

High-energy fragmentation leads to the rupture of the heterocyclic ring. This often involves the loss of hydrogen cyanide (

) or methylene imine (

), characteristic of nitrogen heterocycles.

- Mechanism:
- Secondary Decay: The aromatized product (133) can also lose to form 106.

Experimental Protocol: Self-Validating Workflow

To reliably characterize **Indolin-4-amine**, use the following ESI-MS/MS protocol. This method includes built-in checks to ensure data integrity.

Step-by-Step Methodology

- Sample Preparation:
 - Dissolve **Indolin-4-amine** in 50:50 Methanol/Water + 0.1% Formic Acid to a concentration of 1 µg/mL.
 - Validation Check: Ensure solution pH is < 4.0 to guarantee efficient protonation of the secondary amine (ring N) and primary amine (C4-N).
- Direct Infusion (Source Optimization):
 - Infuse at 5–10 µL/min into the ESI source.
 - Source Temp: 300°C (High temp promotes in-source aromatization; keep <250°C if native indoline quantification is required).
 - Capillary Voltage: 3.5 kV.

- MS/MS Acquisition (CID):
 - Isolate precursor
135.1 (Isolation width: 1.0 Da).
 - Apply stepped Collision Energy (CE): 15, 30, 45 eV.
 - Why Stepped? Low CE (15 eV) reveals the
133 (aromatization) and
118 (ammonia loss) ions. High CE (45 eV) is required to shatter the aromatic core (
108, 91).
- Data Interpretation:
 - Verify the "Survival Yield": If the precursor (135) is absent at 15 eV, the molecule is highly labile.
 - Check the 135
133 transition. If observed, confirm the identity of 133 by performing MS3 on it (should match 4-aminoindole reference spectrum).

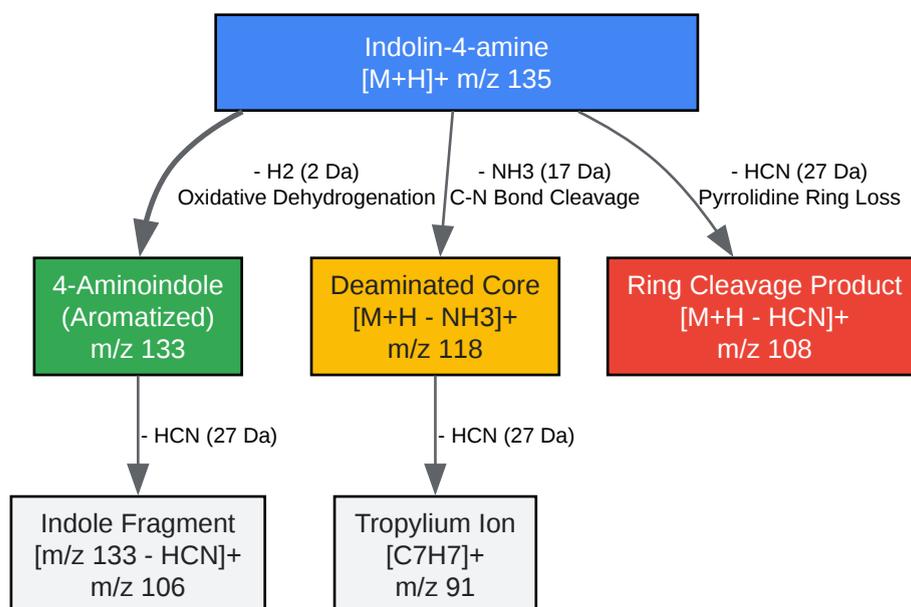
Quantitative Data Summary

The following table summarizes the theoretical and observed ions for **Indolin-4-amine** fragmentation.

m/z (Observed)	Ion Type	Formula (Est.)	Neutral Loss	Mechanism / Notes
135.09	Precursor		-	Protonated Indolin-4-amine
133.07	Product		(2 Da)	Aromatization to 4-Aminoindole. Dominant at low CE.
118.06	Product		(17 Da)	Deamination. Loss of exocyclic amine.[1]
108.08	Product		(27 Da)	Loss of HCN from pyrrolidine ring.
106.06	Secondary		(27 Da)	Derived from 133 (Indole core breakdown).
91.05	Deep Fragment			Tropylium-like ion (highly stable aromatic fragment).

Fragmentation Pathway Diagram

The following logic tree visualizes the hierarchical relationship between the precursor and its fragments.



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Figure 1: Mechanistic fragmentation tree of protonated **Indolin-4-amine** under ESI-CID conditions.

References

- Indoline Dehydrogenation: Guengerich, F. P., et al. "Dehydrogenation of indoline by cytochrome P450 enzymes: a novel 'aromatase' process." [2] *Journal of Biological Chemistry*, 2005.
- Aniline Fragmentation: "MS2 spectra of aniline and the possible fragmentation pathway." ResearchGate, 2014.
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- Amine Fragmentation Patterns: LibreTexts Chemistry. "Mass Spectrometry - Fragmentation Patterns (Amines)."

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Sources

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. Dehydrogenation of indoline by cytochrome P450 enzymes: a novel "aromatase" process - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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